

Technical Guide to the Safety of Ald-Ph-PEG5-Boc: Awaiting Comprehensive Data

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Compound of Interest

Compound Name: Ald-Ph-PEG5-Boc

Cat. No.: B1379915

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For Researchers, Scientists, and Drug Development Professionals

This document serves as a preliminary guide to the safe handling of **Ald-Ph-PEG5-Boc**. A comprehensive Safety Data Sheet (SDS) for this specific compound is not publicly available at the time of this writing. The information presented herein is compiled from publicly accessible data sheets from various chemical suppliers. Researchers and laboratory personnel are strongly advised to obtain a complete SDS from their supplier before handling this chemical.

Chemical Identification

Identifier	Value
Chemical Name	Ald-Ph-PEG5-Boc
Synonyms	tert-butyl 1-(4-formylphenoxy)-3,6,9,12-tetraoxapentadecan-15-oate, Ald-PEG5-T-Butyl Ester, DF-PEG5-CH ₂ CH ₂ COOtBu, Ald-Ph-PEG5-T-Butyl Ester, Ald-Ph-PEG5-CH ₂ CH ₂ COOtBu, Ald-PEG5-T-Butylester ^[1]
CAS Number	1433996-83-8 ^{[1][2][3][4]}
Molecular Formula	C ₂₂ H ₃₄ O ₈ ^[4]
Molecular Weight	426.5 g/mol ^[4]

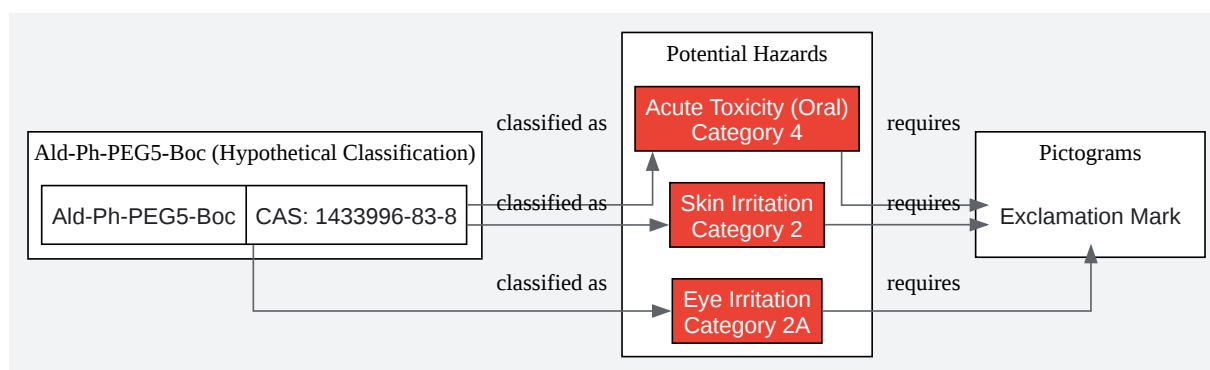
General Information and Use

Ald-Ph-PEG5-Boc is a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker.[2][3] PROTACs are molecules designed to bring a target protein and an E3 ubiquitin ligase into proximity, leading to the ubiquitination and subsequent degradation of the target protein.[4] This compound is intended for research use only.[2]

Hazard Identification and Classification (Data Not Available)

A formal Globally Harmonized System (GHS) classification for **Ald-Ph-PEG5-Boc** is not publicly available. An SDS is required to understand the specific hazards, including potential acute toxicity, skin and eye irritation, and carcinogenicity. In the absence of specific data, it is prudent to handle this chemical with the standard precautions for a novel substance of unknown toxicity.

Below is a hypothetical GHS classification diagram to illustrate how such information would be presented. This is an example and does not reflect the actual classification of **Ald-Ph-PEG5-Boc**.



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*Hypothetical GHS Hazard Classification for **Ald-Ph-PEG5-Boc**.*

Handling and Storage

Storage: Store in a dry, dark environment. Recommended short-term storage is at 0 - 4°C (days to weeks), and long-term storage is at -20°C (months to years).^[1]

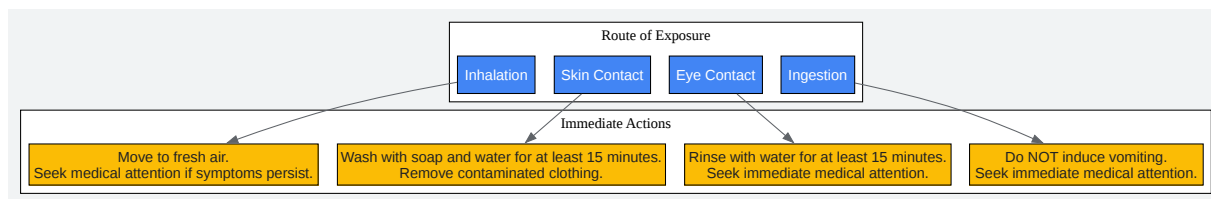
Shipping: This product is typically shipped at ambient temperature and is considered non-hazardous for transport.^[1]

Handling: As a standard practice for chemicals with unknown toxicological profiles, the following precautions should be taken:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

First-Aid Measures (General Guidance)

Specific first-aid measures for **Ald-Ph-PEG5-Boc** are not available. The following are general recommendations and should be adapted based on the information provided in the supplier-specific SDS.



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General First-Aid Procedures for Chemical Exposure.

Physical and Chemical Properties

Detailed physical and chemical properties are largely undetermined from public sources.^[1]

Property	Value
Appearance	To be determined ^[1]
Purity	>98% (or refer to the Certificate of Analysis) ^[1]
Solubility	To be determined ^[1]
Shelf Life	>2 years if stored properly ^[1]

Experimental Protocols and Further Data

No specific experimental protocols related to the safety assessment of **Ald-Ph-PEG5-Boc** were found in the public domain. Researchers must develop their own risk assessments and handling protocols based on the anticipated reactivity and the information provided in a complete SDS.

Conclusion and Recommendations

The publicly available information on **Ald-Ph-PEG5-Boc** is insufficient to provide a comprehensive safety guide. The data presented here should be considered preliminary.

It is imperative for all users to:

- Request and review the complete Safety Data Sheet (SDS) from the supplier before any handling or use of this compound.
- Conduct a thorough risk assessment for any experimental protocol involving **Ald-Ph-PEG5-Boc**.
- Adhere to standard laboratory safety practices for handling chemicals of unknown toxicity.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. amsbio.com [amsbio.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
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